

Application of Dibutyl Phosphate in Liquid-Liquid Extraction: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Dibutyl phosphate*

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Application Notes

Introduction to Dibutyl Phosphate (DBP)

Dibutyl phosphate (DBP), also known as dibutyl hydrogen phosphate (DBP), is an organophosphorus compound with the chemical formula $(C_4H_9O)_2PO_2H$. It is a pale-amber, odorless liquid that is moderately soluble in water[1]. In the field of liquid-liquid extraction, DBP is primarily known as a degradation product of tri-n-butyl phosphate (TBP), a widely used extractant in the PUREX (Plutonium and Uranium Recovery by Extraction) process for nuclear fuel reprocessing[2][3]. However, DBP itself possesses strong complexing properties and can be utilized as a primary extractant for various metal ions. Its unique chemical structure allows it to form stable complexes, particularly with actinides and rare earth elements[4].

Mechanism of Extraction

Dibutyl phosphate typically functions as a cationic extractant, where the acidic proton of the phosphoric acid group is exchanged for a metal cation. The extraction equilibrium can be generally represented as:



Where M^{n+} is the metal ion in the aqueous phase, and $(HA)_2$ represents the dimeric form of DBP in the organic diluent. The equilibrium of this reaction is highly dependent on the pH of the aqueous phase, the concentration of the extractant, and the nature of the diluent.

In the context of the PUREX process, the presence of DBP as a degradation product of TBP can significantly impact the extraction and stripping of uranium and plutonium. DBP forms strong complexes with U(VI) and Pu(IV), which can hinder their quantitative recovery during the stripping stage[2][3][5]. For instance, it has been observed that 1 M DBP in 1.1 M TBP/n-dodecane can retain approximately 0.63 M of uranium(VI) in the organic phase during stripping[2][6][7].

Key Applications

The primary applications of **dibutyl phosphate** in liquid-liquid extraction are centered around the separation and purification of actinides and rare earth elements.

- **Nuclear Fuel Reprocessing:** While often viewed as a contaminant in the PUREX process, the strong complexing ability of DBP with uranium and plutonium is a critical factor to consider for process optimization. Understanding its behavior is crucial for developing efficient stripping protocols and for managing solvent waste[2]. The presence of DBP can severely affect the back-extraction of actinides from the loaded organic phase[2].
- **Uranium and Thorium Extraction:** **Dibutyl phosphate** can be employed as a selective extractant for the recovery of uranium and thorium from ore leachates and other aqueous solutions[4]. Its high affinity for these elements allows for their separation from other accompanying metals.
- **Rare Earth Element (REE) Separation:** DBP has shown potential for the separation of rare earth elements[4][8]. The subtle differences in the stability of the DBP-REE complexes across the lanthanide series can be exploited in multi-stage counter-current extraction processes to achieve separation of individual REEs.

Quantitative Data Summary

The following tables summarize quantitative data on the application of **dibutyl phosphate** and related organophosphorus extractants in liquid-liquid extraction.

Table 1: Extraction of Uranium and Thorium with Organophosphorus Extractants

Metal Ion	Extractant System	Aqueous Phase	Organic to Aqueous Ratio (O/A)	Extraction Efficiency (%)	Reference
Uranium(VI)	DNPPA-TOPO	Phosphoric Acid	1.5	>90 (8 stages)	[3]
Thorium(IV)	0.1 M Cyanex 272	pH 0.5	1	98.6	[9]
Thorium(IV)	5% Dibutyl Phosphate	Mineral Acid Leach	-	-	[10]

Note: Data for DBP as a primary extractant is limited; related organophosphorus extractants are included for comparison.

Table 2: Stripping of Metals from Loaded Organic Phases

Metal Ion	Loaded Organic Phase	Stripping Agent	Organic to Aqueous Ratio (O/A)	Stripping Efficiency (%)	Reference
Uranium(VI)	DNPPA-TOPO	12M H ₃ PO ₄ with 10 g/L Fe ²⁺ (60°C)	20	-	[3]
Thorium(IV)	Cyanex 272	4 M H ₂ SO ₄	-	>91	[9]
Rare Earths	D2EHPA	1 M HCl	1	Ce(III): ~92.8, Nd(III): ~89.7, Eu(III): ~87.4	[4]

Experimental Protocols

Protocol 1: General Procedure for Liquid-Liquid Extraction of Metal Ions using Dibutyl Phosphate

This protocol outlines a general procedure for evaluating the extraction of a metal ion from an aqueous solution using **dibutyl phosphate** as the extractant.

1. Preparation of Solutions:

- **Aqueous Phase:** Prepare a stock solution of the target metal ion (e.g., UO_2^{2+} , Th^{4+} , or a specific REE^{3+}) in a suitable acidic medium (e.g., HNO_3 , HCl , or H_2SO_4) of known concentration. The pH of the aqueous phase should be adjusted to the desired value using appropriate acids or bases.
- **Organic Phase:** Prepare a solution of **dibutyl phosphate** (DBP) of the desired concentration in a suitable organic diluent (e.g., kerosene, n-dodecane, or toluene).

2. Extraction Procedure:

- In a separatory funnel, add equal volumes of the prepared aqueous and organic phases (e.g., 25 mL of each).
- Shake the funnel vigorously for a predetermined period (e.g., 15-30 minutes) to ensure thorough mixing and attainment of equilibrium. A mechanical shaker is recommended for consistency.
- Allow the phases to separate completely. The time required for phase separation will depend on the specific solvent system.
- Carefully separate the aqueous and organic phases.

3. Analysis:

- Determine the concentration of the metal ion remaining in the aqueous phase (raffinate) using a suitable analytical technique, such as Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES), Atomic Absorption Spectrometry (AAS), or UV-Vis spectrophotometry.
- The concentration of the metal ion in the organic phase can be calculated by mass balance:
$$[\text{Metal}]_{\text{org}} = [\text{Metal}]_{\text{initial_aq}} - [\text{Metal}]_{\text{final_aq}}$$

- Calculate the distribution ratio (D) and the extraction efficiency (%E): $D = [\text{Metal}]_{\text{org}} / [\text{Metal}]_{\text{aq}}$ $\%E = (D / (D + V_{\text{aq}}/V_{\text{org}})) * 100$

4. Optimization:

- Repeat the extraction procedure while varying key parameters such as pH of the aqueous phase, DBP concentration, contact time, and temperature to determine the optimal conditions for extraction.

Protocol 2: Stripping of Metal Ions from a DBP-Loaded Organic Phase

This protocol describes a general method for back-extracting (stripping) the metal ion from the loaded organic phase into a fresh aqueous solution.

1. Preparation of Stripping Solution:

- Prepare an aqueous stripping solution of a suitable reagent. The choice of stripping agent depends on the metal ion and the stability of its DBP complex. Common stripping agents include mineral acids (e.g., higher concentrations of HNO_3 or H_2SO_4), complexing agents (e.g., oxalic acid), or reducing agents (for metals with multiple oxidation states).

2. Stripping Procedure:

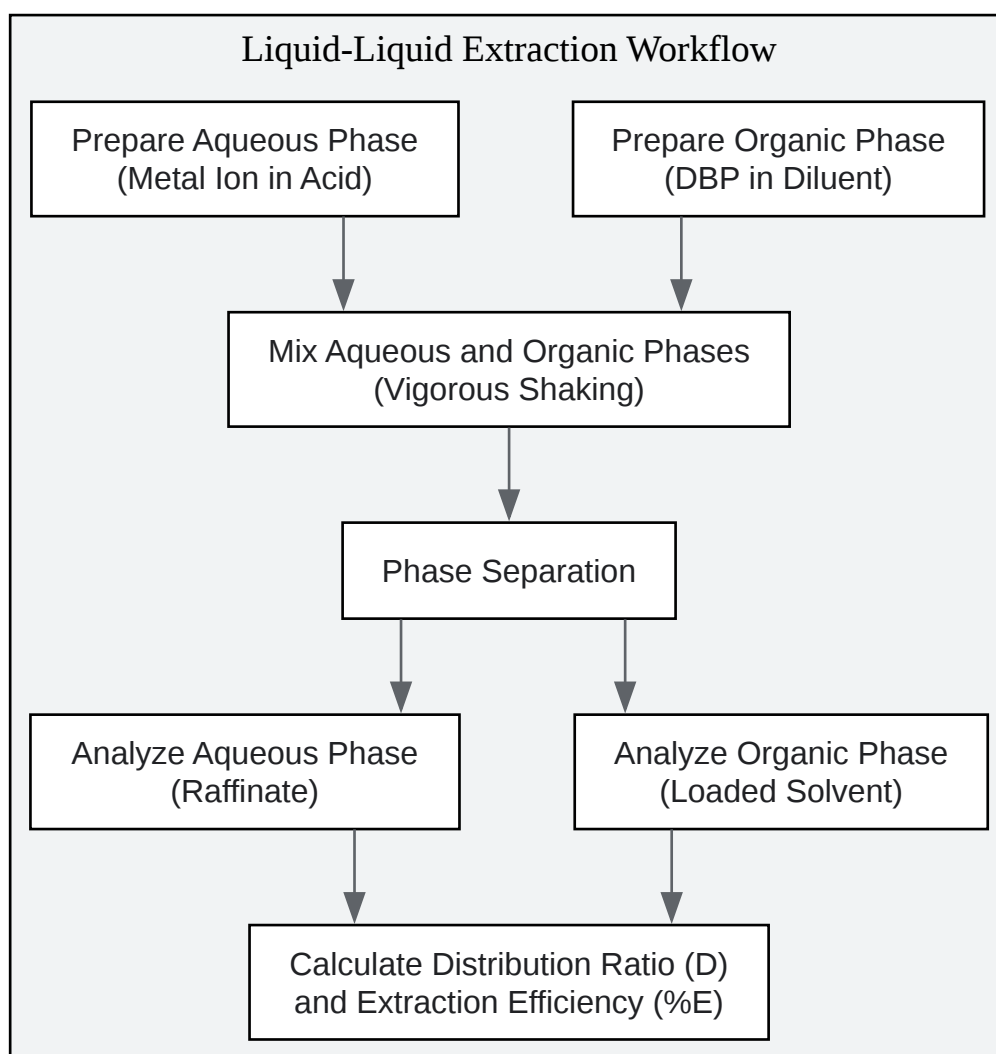
- Take a known volume of the metal-loaded organic phase from the extraction step.
- Add a specific volume of the stripping solution to a separatory funnel. The organic to aqueous phase ratio can be varied to optimize the stripping efficiency.
- Shake the funnel for a sufficient time to allow for the transfer of the metal ion from the organic to the aqueous phase.
- Allow the phases to separate and collect the aqueous (strip solution) and organic phases.

3. Analysis:

- Analyze the metal concentration in the aqueous strip solution and the remaining concentration in the stripped organic phase using appropriate analytical techniques.
- Calculate the stripping efficiency (%S): $\%S = ([\text{Metal}]_{\text{strip_aq}} / [\text{Metal}]_{\text{initial_org}}) * 100$

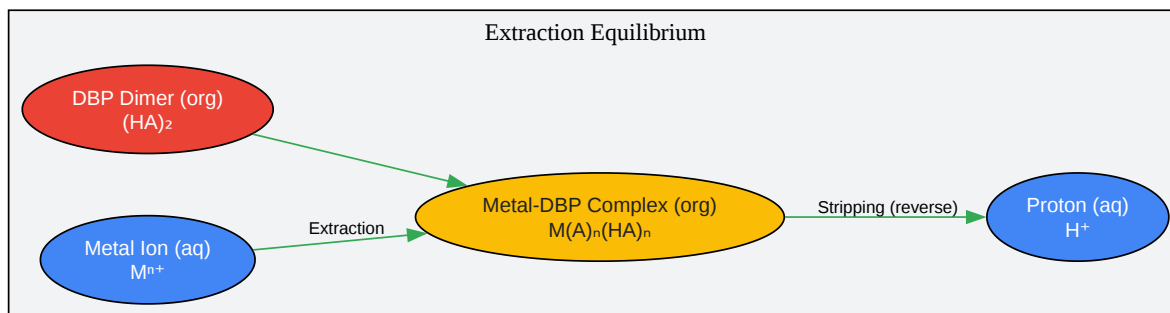
Visualizations

Diagrams



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Caption: General workflow for a liquid-liquid extraction experiment using **Dibutyl Phosphate**.



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Caption: Simplified chemical equilibrium for the extraction of a metal ion with **Dibutyl Phosphate**.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. barc.gov.in [barc.gov.in]
- 4. osti.gov [osti.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]

- 9. Separation of thorium from a multi-component aqueous solution by liquid-liquid extraction method: investigation and comparison of different solvents [jonsat.nstri.ir]
- 10. US2945742A - Liquid-liquid extraction process for the recovery of high purity thorium oxide - Google Patents [patents.google.com]
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